

In-Depth Technical Guide to the Half-life of Specific Isotrak Radionuclide Sources

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Isotrak*

Cat. No.: *B13740967*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the half-lives of various Isotrak radionuclide sources. The information is intended to support researchers, scientists, and professionals in drug development in their experimental design and data analysis. This document includes a detailed summary of quantitative data, experimental protocols for half-life determination, and visualizations of the experimental workflow.

Core Data: Half-lives of Isotrak Radionuclide Sources

The following table summarizes the half-life data for a range of Isotrak radionuclide sources, categorized by the type of radiation they primarily emit. This allows for easy comparison and selection of appropriate sources for specific research applications.

Radionuclide	Primary Emission	Half-life
Americium-241 (Am-241)	Alpha, Gamma	432.2 years
Plutonium-239 (Pu-239)	Alpha, Gamma	24,110 years
Curium-244 (Cm-244)	Alpha, Gamma	18.1 years
Radium-226 (Ra-226)	Alpha, Gamma	1,600 years [1] [2] [3] [4] [5]
Polonium-210 (Po-210)	Alpha	138.38 days [6] [7] [8] [9] [10]
Thorium-230 (Th-230)	Alpha, Gamma	75,380 years
Beta Emitters		
Strontium-90 (Sr-90)	Beta	28.8 years
Carbon-14 (C-14)	Beta	5,730 years
Nickel-63 (Ni-63)	Beta	100.1 years [11] [12] [13] [14]
Chlorine-36 (Cl-36)	Beta, Gamma	301,000 years [15] [16] [17] [18]
Promethium-147 (Pm-147)	Beta	2.62 years [19] [20] [21] [22] [23]
Thallium-204 (Tl-204)	Beta	3.78 years
Krypton-85 (Kr-85)	Beta, Gamma	10.76 years [24] [25] [26] [27] [28]
Gamma Emitters		
Caesium-137 (Cs-137)	Gamma, Beta	30.0 years
Cobalt-60 (Co-60)	Gamma, Beta	5.27 years [29] [30] [31] [32] [33]
Sodium-22 (Na-22)	Gamma, Positron	2.602 years
Barium-133 (Ba-133)	Gamma	10.51 years [34] [35] [36] [37] [38]
Cadmium-109 (Cd-109)	Gamma, X-ray	462.6 days
Cobalt-57 (Co-57)	Gamma	271.8 days [31] [39] [40] [41] [42]
Cerium-139 (Ce-139)	Gamma	137.6 days
Mercury-203 (Hg-203)	Gamma, Beta	46.6 days

Tin-113 (Sn-113)	Gamma	115.1 days
Strontium-85 (Sr-85)	Gamma	64.84 days
Yttrium-88 (Y-88)	Gamma, Positron	106.6 days
Manganese-54 (Mn-54)	Gamma	312.5 days [43] [44] [45] [46] [47]
Zinc-65 (Zn-65)	Gamma, Positron	244.3 days
Iron-55 (Fe-55)	X-ray	2.73 years
Selenium-75 (Se-75)	Gamma	119.8 days
Silver-110m (Ag-110m)	Gamma, Beta	249.8 days
Europium-152 (Eu-152)	Gamma, Beta	13.54 years

Experimental Protocol: Determination of Radionuclide Half-life

This section details a generalized methodology for the experimental determination of the half-life of a given Isotrak radionuclide source.

1. Objective: To determine the half-life of a specific Isotrak radionuclide source by measuring its activity over a period of time.

2. Materials:

- Isotrak radionuclide source with a relatively short half-life suitable for measurement within a laboratory period (e.g., Barium-137m).
- Geiger-Müller (GM) tube with a compatible scaler or rate meter.
- Lead shielding (for storage and background measurements).
- Lab jack or stand to ensure consistent geometry between the source and the detector.
- Timer.

- Logbook or data acquisition software.

3. Procedure:

- 3.1. Background Radiation Measurement:

- Ensure the Isotrak source is stored in its lead pig or a shielded container at a significant distance from the GM tube.
- Turn on the scaler and allow it to warm up as per the manufacturer's instructions.
- Set the counting time (e.g., 60 seconds) and record the background radiation counts.
- Repeat this measurement several times to obtain an average background count rate.

- 3.2. Initial Activity Measurement:

- Carefully remove the Isotrak source from its shielded container using appropriate handling tools.
- Place the source at a fixed distance from the GM tube using the lab jack or stand. It is crucial that this geometry remains constant throughout the experiment.
- Immediately start the timer and the scaler simultaneously.
- Record the total counts over a set time interval (e.g., 30 or 60 seconds). This is the initial activity at time $t=0$.

- 3.3. Subsequent Activity Measurements:

- Without moving the source or the detector, continue to record the total counts at regular, predetermined time intervals (e.g., every 5 minutes).
- Continue these measurements for a period that is at least two to three times the expected half-life of the radionuclide.

- 3.4. Data Analysis:

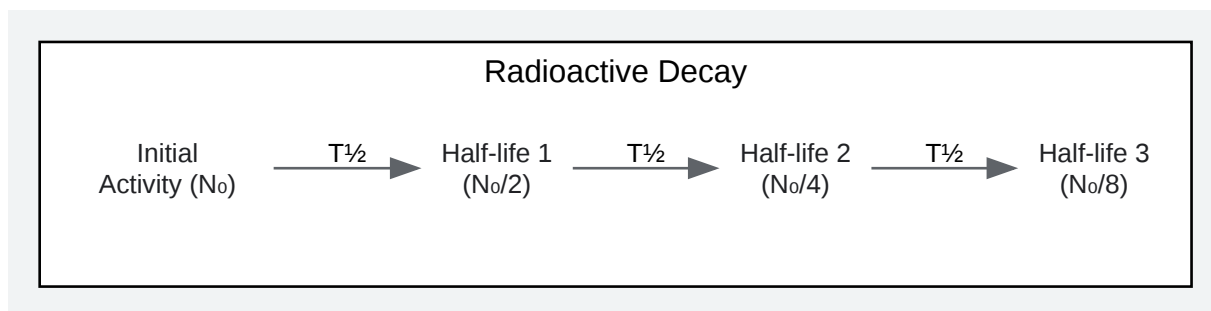
- For each measurement, calculate the corrected count rate by subtracting the average background count rate from the measured count rate.
- Plot a graph of the corrected count rate (on the y-axis) against time (on the x-axis).
- From the graph, determine the time it takes for the initial corrected count rate to decrease by half. This is the experimental half-life.
- For a more accurate determination, plot a graph of the natural logarithm of the corrected count rate ($\ln(\text{counts})$) against time. The data should form a straight line.
- Calculate the slope of this line. The decay constant (λ) is the negative of the slope.
- The half-life ($T_{1/2}$) can then be calculated using the formula: $T_{1/2} = \ln(2) / \lambda$.

4. Safety Precautions:

- Always handle radioactive sources with appropriate tools (e.g., tongs) to minimize direct contact.
- Wear appropriate personal protective equipment (PPE), including safety glasses and a lab coat.
- When not in use, store the radioactive source in its designated shielded container.
- Maintain a safe distance from the source whenever possible.

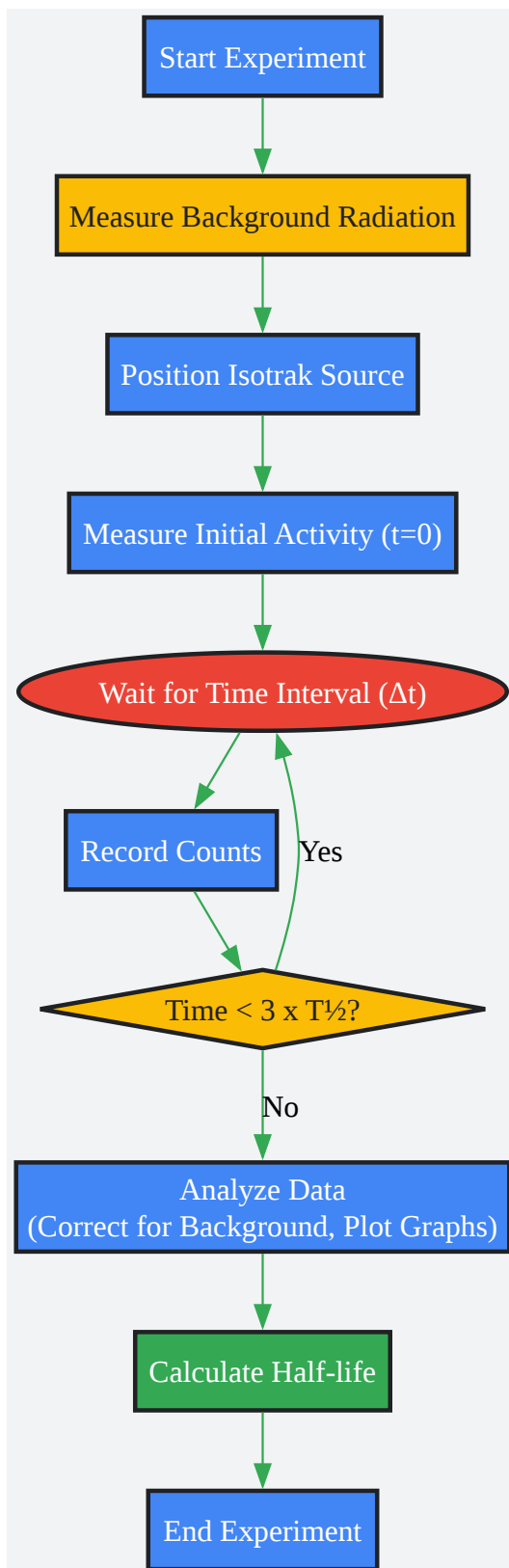
Visualizations

The following diagrams illustrate the key concepts and workflows described in this guide.



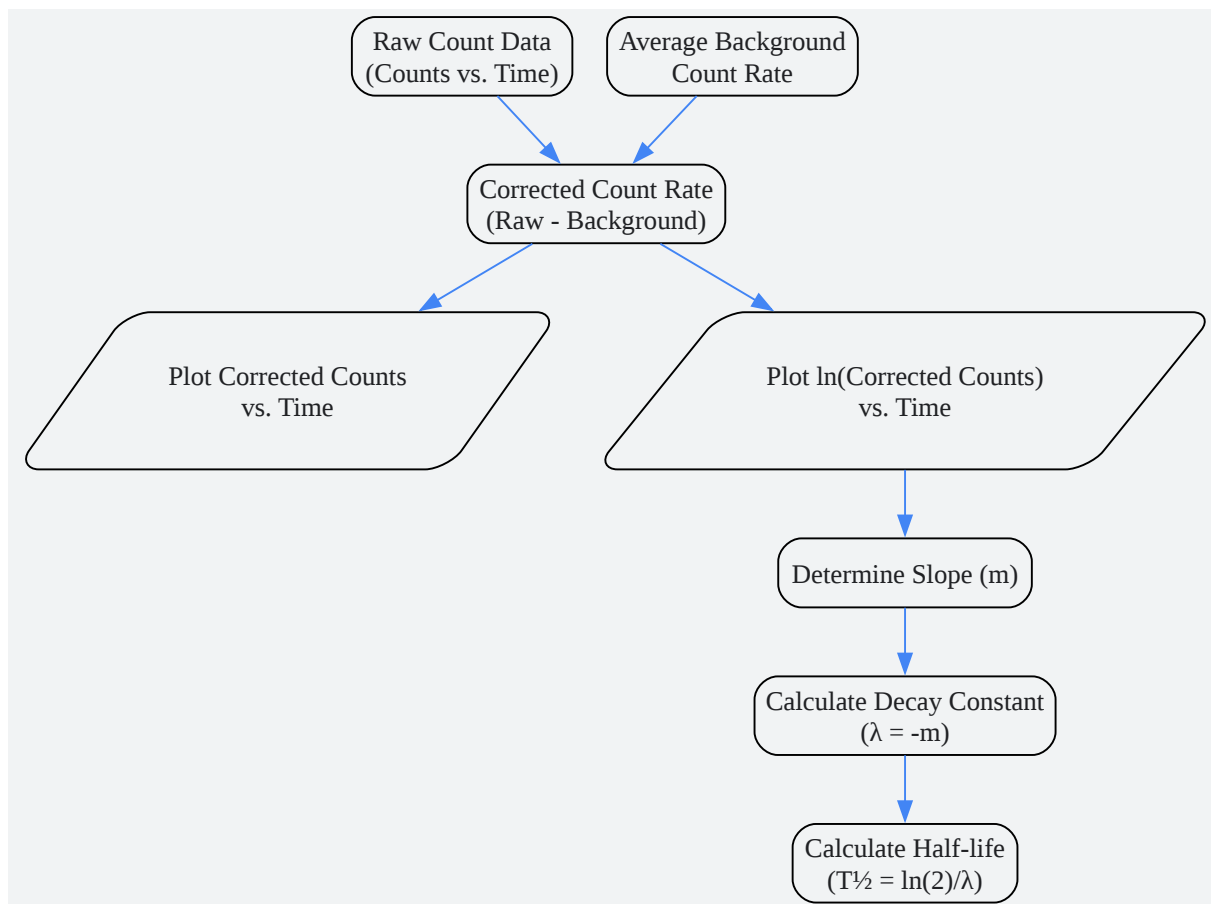
[Click to download full resolution via product page](#)

Caption: Conceptual diagram of radioactive decay over three half-lives.



[Click to download full resolution via product page](#)

Caption: Workflow for the experimental determination of radionuclide half-life.



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. radiacode.com [radiacode.com]
- 2. emsl.com [emsl.com]
- 3. oncologymedicalphysics.com [oncologymedicalphysics.com]
- 4. Radium-226 - isotopic data and properties [chemlin.org]
- 5. Radium-226 - Wikipedia [en.wikipedia.org]
- 6. Polonium-210 - Wikipedia [en.wikipedia.org]
- 7. personal.ems.psu.edu [personal.ems.psu.edu]
- 8. radiacode.com [radiacode.com]
- 9. iaea.org [iaea.org]
- 10. BfS - Polonium-210 [bfs.de]
- 11. radiacode.com [radiacode.com]
- 12. cdnsciencepub.com [cdnsciencepub.com]
- 13. hpschapters.org [hpschapters.org]
- 14. Isotopes of nickel - Wikipedia [en.wikipedia.org]
- 15. Chlorine-36 - Wikipedia [en.wikipedia.org]
- 16. Clinisciences [clinisciences.com]
- 17. Chlorine-36 (36Cl): Purdue Rare Isotope Measurement Laboratory: Purdue University [physics.purdue.edu]
- 18. hpschapters.org [hpschapters.org]
- 19. radiacode.com [radiacode.com]
- 20. radiacode.com [radiacode.com]
- 21. trace.tennessee.edu [trace.tennessee.edu]
- 22. Promethium | Pm (Element) - PubChem [pubchem.ncbi.nlm.nih.gov]
- 23. Promethium | Rare Earth Element, Atomic Number 61 | Britannica [britannica.com]
- 24. Krypton-85 - Wikipedia [en.wikipedia.org]
- 25. radiacode.com [radiacode.com]
- 26. USGS -- Isotope Tracers -- Resources [wwwrcamnl.wr.usgs.gov]

- 27. Reddit - The heart of the internet [reddit.com]
- 28. Buy Krypton-85 (EVT-435748) | 13983-27-2 [evitachem.com]
- 29. semspub.epa.gov [semspub.epa.gov]
- 30. radiacode.com [radiacode.com]
- 31. hpschapters.org [hpschapters.org]
- 32. Cobalt-60 - Wikipedia [en.wikipedia.org]
- 33. Cobalt-60 | Uses & Radiation | Britannica [britannica.com]
- 34. radiacode.com [radiacode.com]
- 35. Isotopes of barium - Wikipedia [en.wikipedia.org]
- 36. Barium-133m - isotopic data and properties [chemlin.org]
- 37. Barium-133 Now Available | NIDC: National Isotope Development Center [isotopes.gov]
- 38. Barium(Ba133) Gamma Spectrum | Gamma Spectacular [gammaspectacular.com]
- 39. radiacode.com [radiacode.com]
- 40. Isotopes of cobalt - Wikipedia [en.wikipedia.org]
- 41. ⁵⁷Co half-life determination - PubMed [pubmed.ncbi.nlm.nih.gov]
- 42. hpschapters.org [hpschapters.org]
- 43. Radioisotope Information: Manganese - 54 [sciencegateway.org]
- 44. radiacode.com [radiacode.com]
- 45. 54-Mn Gamma Spectrum (Manganese) [gammaspectacular.com]
- 46. Isotopes of manganese - Wikipedia [en.wikipedia.org]
- 47. Manganese - Wikipedia [en.wikipedia.org]
- To cite this document: BenchChem. [In-Depth Technical Guide to the Half-life of Specific Isotrak Radionuclide Sources]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b13740967#half-life-of-specific-isotrak-radionuclide-sources]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide

accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com